

Mass spectrometry fragmentation pattern of 3'-Chloro-3-(4-chlorophenyl)propiophenone

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Compound of Interest

Compound Name: 3'-Chloro-3-(4-chlorophenyl)propiophenone
CAS No.: 898787-88-7
Cat. No.: B3023820

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Deep Dive: MS Fragmentation of 3'-Chloro-3-(4-chlorophenyl)propiophenone

A Comparative Guide for Structural Elucidation and Impurity Profiling

Executive Summary

In the development of phenyl-alkyl-ketone therapeutics (such as Bupropion analogs or Dapoxetine intermediates), distinguishing the saturated dihydrochalcone backbone from its unsaturated precursors (chalcones) and regioisomers is a frequent analytical challenge.

3'-Chloro-3-(4-chlorophenyl)propiophenone (C₁₅H₁₂Cl₂O, MW 278.03) represents a "double-chlorinated" dihydrochalcone. Its mass spectrum is governed by the competition between

-cleavage (driven by the carbonyl) and McLafferty rearrangement (enabled by the saturated ethyl linker).

This guide objectively compares the fragmentation performance of this compound against its two most common analytical interferences:

- The Olefin Impurity: 3'-Chloro-3-(4-chlorophenyl)-2-propen-1-one (Chalcone).
- The Regioisomer: 2'-Chloro analogs (Ortho-effect differentiation).

Technical Analysis: Fragmentation Pathways

To accurately identify this compound, one must recognize the specific isotopologue clusters and mechanistic cleavages unique to the 3'-Cl, 4''-Cl substitution pattern.

2.1 The Molecular Ion & Isotope Pattern

- Precursor Ion (): m/z 278.
- Isotope Signature: The presence of two chlorine atoms creates a distinct 9:6:1 intensity ratio for the , , and peaks (m/z 278, 280, 282).
 - Insight: This pattern is the first "self-validating" check. If your spectrum shows a 3:1 ratio (single Cl), you have lost a ring or are looking at a mono-chloro impurity.

2.2 Primary Fragmentation Mechanisms (EI Source)

Under Electron Impact (70 eV), the molecule undergoes two dominant pathways:

- Pathway A:
 - Cleavage (Major Diagnostic) The bond between the carbonyl carbon and the -methylene breaks. The charge is retained on the acylium ion due to resonance stabilization from the aromatic ring.

- Fragment: 3-Chlorobenzoyl cation.
- m/z:139 (100% Rel. Abundance) and 141 (33%).[\[1\]](#)
- Significance: This ion confirms the substitution on the "left" (A-ring) side of the ketone.
- Pathway B: McLafferty Rearrangement The saturated linker allows the carbonyl oxygen to abstract a -hydrogen (from the ortho-position of the B-ring). This leads to a six-membered transition state, ejecting a neutral styrene derivative.
 - Fragment: 3-Chloroacetophenone enol radical cation.
 - m/z:154 and 156.
 - Significance: This pathway is impossible in the unsaturated chalcone impurity, making m/z 154 the "discriminator peak."
- Pathway C: Benzylic Cleavage Direct cleavage of the B-ring benzyl group.
 - Fragment: 4-Chlorobenzyl cation.
 - m/z:125 and 127.

Comparative Performance Guide

The following table contrasts the target molecule with its critical alternatives. Use these metrics to validate your method's selectivity.

Feature	Target Molecule (Saturated)	Alternative 1: The Chalcone (Unsaturated)	Alternative 2: 2'- Chloro Isomer (Ortho)
Structure			2-Cl on A-ring
Molecular Ion	m/z 278	m/z 276 (Loss of 2H)	m/z 278
Base Peak	m/z 139 (3-Cl- Benzoyl)	m/z 241 (Loss of Cl) or m/z 165	m/z 139 (2-Cl- Benzoyl)
McLafferty Ion	m/z 154 (Distinctive)	Absent (Rigid double bond)	m/z 154
Ortho Effect	Absent	N/A	m/z 103 (Loss of HCl from acyl ion)
Selectivity	High (via m/z 154)	High (via Parent Ion)	Low (Requires RT or m/z 103 check)

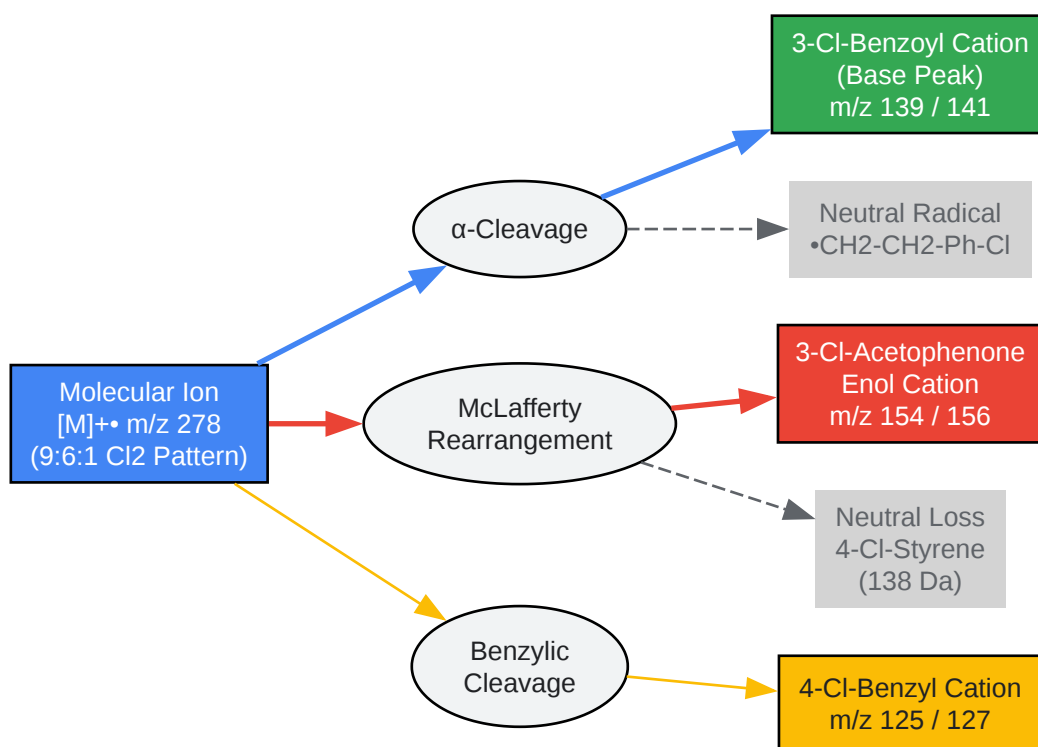


Critical Insight: If you observe m/z 276 and the absence of m/z 154, your sample has oxidized to the chalcone. If you observe m/z 278 but a significant peak at m/z 243 (M-Cl), suspect the ortho-isomer where the Cl is labile due to proximity to the carbonyl.

Visualization of Signaling Pathways

The following diagram illustrates the fragmentation logic. The Blue path represents the standard

-cleavage, while the Red path highlights the McLafferty rearrangement specific to the saturated linker.



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Caption: Mechanistic flow of **3'-Chloro-3-(4-chlorophenyl)propiophenone** fragmentation under EI conditions.

Experimental Protocol: Self-Validating Identification

To ensure high-fidelity data, follow this validated workflow.

Methodology: GC-MS (Electron Impact)

- Sample Prep: Dissolve 1 mg of sample in 1 mL Methanol (LC-MS grade). Avoid protic solvents if analyzing labile derivatives.
- Inlet: Split 10:1, 250°C.
- Column: Rtx-5MS or DB-5MS (30m x 0.25mm ID).
 - Why? Non-polar phases separate the saturated ketone from the unsaturated chalcone effectively.

- MS Source: 70 eV, 230°C.
- Scan Range: m/z 50–350.

Validation Criteria (Pass/Fail):

- Check 1 (Isotopes): Does m/z 278 show a ~65% height relative to m/z 280? (Yes = 2 Cl atoms present).
- Check 2 (Saturation): Is m/z 154 present at >5% relative abundance? (Yes = Saturated linker confirmed; No = Suspect Chalcone).
- Check 3 (Regiochemistry): Is m/z 139 the base peak? (Yes = A-ring is substituted; if m/z 125 is base, suspect reversed substitution).

References

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Sources

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- [2. Singlet Oxygen Produced by Aspalathin and Ascorbic Acid Leads to Fragmentation of Dihydrochalcones and Adduct Formation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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